

Section 1: Core Chemical Identity and Physicochemical Profile

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Compound of Interest

Compound Name: Gallium(III) nitrate hydrate

Cat. No.: B1631410

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Gallium(III) nitrate hydrate, identified by CAS number 69365-72-6, is an inorganic salt that exists as a white, crystalline solid.[1][2] It is a hydrated compound, meaning water molecules are incorporated into its crystal structure, with the general formula $\text{Ga}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$. [2] The nonahydrate is a common form that can be prepared by dissolving elemental gallium in nitric acid and subsequent recrystallization.[3] Its high solubility in water and ethanol makes it a versatile precursor for both biological applications and materials science synthesis.[1][4] However, it is hygroscopic, readily absorbing moisture from the air, which necessitates careful storage.[2]

Key Physicochemical Data

Property	Value	References
CAS Number	69365-72-6	[1][4]
Molecular Formula	$\text{Ga}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$	[2][4]
Molecular Weight	255.74 g/mol (anhydrous)	[1][5]
Appearance	White crystalline powder/solid	[1][2][6]
Melting Point	~110 °C (decomposes)	[1][6]
Solubility	Highly soluble in water; soluble in ethanol	[1][4]
Stability	Stable under normal conditions, but hygroscopic. Decomposes upon heating.	[2][6]
pH	2 (in 50 g/L aqueous solution at 20 °C)	[7][8]

Synthesis and Characterization

The synthesis of high-purity **Gallium(III) nitrate hydrate** is typically achieved through the reaction of gallium metal, gallium hydroxide, or gallium(III) oxide with nitric acid.[3][9][10]

A Generalized Laboratory Synthesis Protocol:

- Reaction: Slowly add high-purity gallium metal or gallium(III) oxide to concentrated nitric acid, often with gentle heating (e.g., 50-60 °C) to facilitate dissolution.[10] The reaction should be performed in a chemical fume hood due to the evolution of nitrogen oxides.
- Concentration: Once the gallium source is fully dissolved, the resulting solution is heated (e.g., to 100 °C) to evaporate excess acid and water.[10]
- Recrystallization: The concentrated solution is then cooled, often to low temperatures (e.g., -20 °C), and seeded with a small crystal to induce the formation of pure **Gallium(III) nitrate hydrate** crystals.[10]

- Drying: The resulting crystals are separated via filtration and dried under controlled conditions (e.g., 30-40 °C) to yield the final product.[9][10]

Characterization of the final product can be performed using techniques such as Raman spectroscopy to study its aqueous solution structure and X-ray crystallography to determine its precise solid-state structure.[3][11]

Section 2: The Multifaceted Mechanism of Action in Biological Systems

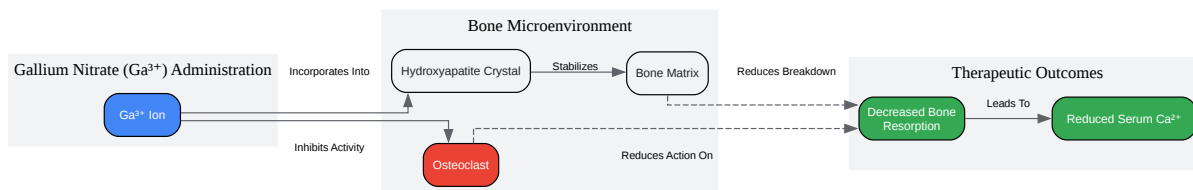
Gallium(III) nitrate's therapeutic utility stems from its ability to interact with several biological pathways, most notably those involving iron and calcium metabolism. The Ga^{3+} ion acts as a "Trojan horse," mimicking other essential metal ions to disrupt pathological processes.

Primary Therapeutic Mechanism: Inhibition of Bone Resorption

The best-characterized and clinically approved application of gallium nitrate is in the treatment of cancer-related hypercalcemia.[3][12] Its hypocalcemic effect is not cytotoxic to bone cells but rather results from a potent inhibition of osteoclast-mediated bone resorption.[12][13]

The mechanism is threefold:

- **Inhibition of Osteoclast Activity:** Gallium directly inhibits the activity of osteoclasts, the cells responsible for breaking down bone tissue.[3][14] This may involve reducing acid secretion by these cells.[14]
- **Hydroxyapatite Stabilization:** Gallium incorporates into hydroxyapatite, the mineral component of bone, particularly at sites of active remodeling.[14][15] This incorporation stabilizes the bone matrix, making it less susceptible to dissolution and resorption.[15]
- **Modulation of Bone Turnover:** By stabilizing the bone matrix and inhibiting osteoclasts, gallium effectively reduces the overall rate of bone turnover, leading to a net decrease in the release of calcium into the bloodstream.[5][14]



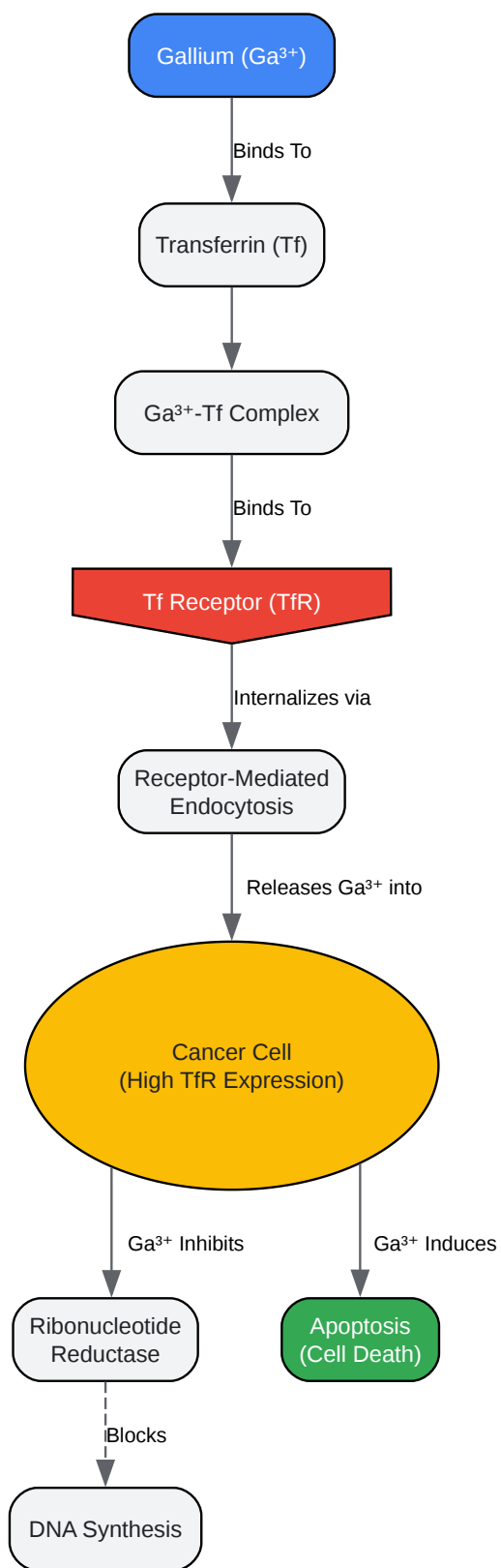
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Caption: Mechanism of Ga^{3+} in reducing hypercalcemia.

Antineoplastic Mechanism: The Iron Mimicry Hypothesis

Beyond its effects on bone, gallium nitrate exhibits direct antitumor activity, particularly against lymphomas and bladder cancer.[16][17][18] This cytotoxicity is not fully elucidated but is believed to hinge on gallium's ability to function as an iron (Fe^{3+}) mimetic.[5][19]

- **Transferrin Binding:** Ga^{3+} shares chemical properties with Fe^{3+} and binds strongly to transferrin, the body's primary iron transport protein.[3][19]
- **Targeted Cellular Uptake:** Rapidly proliferating cancer cells, especially lymphomas, upregulate the expression of transferrin receptors on their surface to meet their high iron demand.[5][19] The gallium-transferrin complex is taken up by these cells through receptor-mediated endocytosis.[19]
- **Intracellular Disruption:** Once inside the cell, gallium disrupts iron-dependent metabolic processes. A primary target is ribonucleotide reductase, a crucial enzyme for DNA synthesis and repair.[3][16] By inhibiting this enzyme, gallium halts cellular proliferation.
- **Induction of Apoptosis:** Recent studies indicate that cellular uptake of gallium also leads to the activation of caspases, key enzymes in the programmed cell death (apoptosis) pathway. [5][19]



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Caption: Gallium's antineoplastic mechanism via iron mimicry.

Section 3: Applications in Drug Development and Materials Science

Gallium(III) nitrate hydrate's unique properties make it valuable in diverse fields.

Established and Investigational Therapeutic Uses

- **Hypercalcemia of Malignancy:** This is the FDA-approved indication for gallium nitrate (brand name Ganite).^{[3][18]} Randomized clinical trials have demonstrated its superiority over calcitonin and bisphosphonates like etidronate and pamidronate, achieving normocalcemia in 72% to 82% of patients and for a longer duration.^{[12][20]}
- **Oncology:** It has shown significant single-agent activity in treating relapsed or refractory non-Hodgkin's lymphoma and advanced bladder cancer.^{[16][17][18]} A key advantage is its lack of significant myelosuppression (suppression of bone marrow), making it a viable option for heavily pretreated patients.^[16]
- **Antimicrobial Research:** Gallium(III) compounds are being investigated as novel antimicrobial agents. By interfering with bacterial iron uptake and metabolism, they can inhibit the growth of pathogens like *Pseudomonas aeruginosa* and *Mycobacterium tuberculosis*.^{[1][21]}
- **Immunosuppression and Autoimmune Disease:** Preclinical studies have shown that gallium nitrate has immunosuppressive and anti-inflammatory properties, with efficacy in animal models of rheumatoid arthritis, multiple sclerosis, and lupus.^{[22][23]}

Precursor in Advanced Materials Synthesis

Beyond medicine, **Gallium(III) nitrate hydrate** is a crucial starting material in materials science.^{[1][24]}

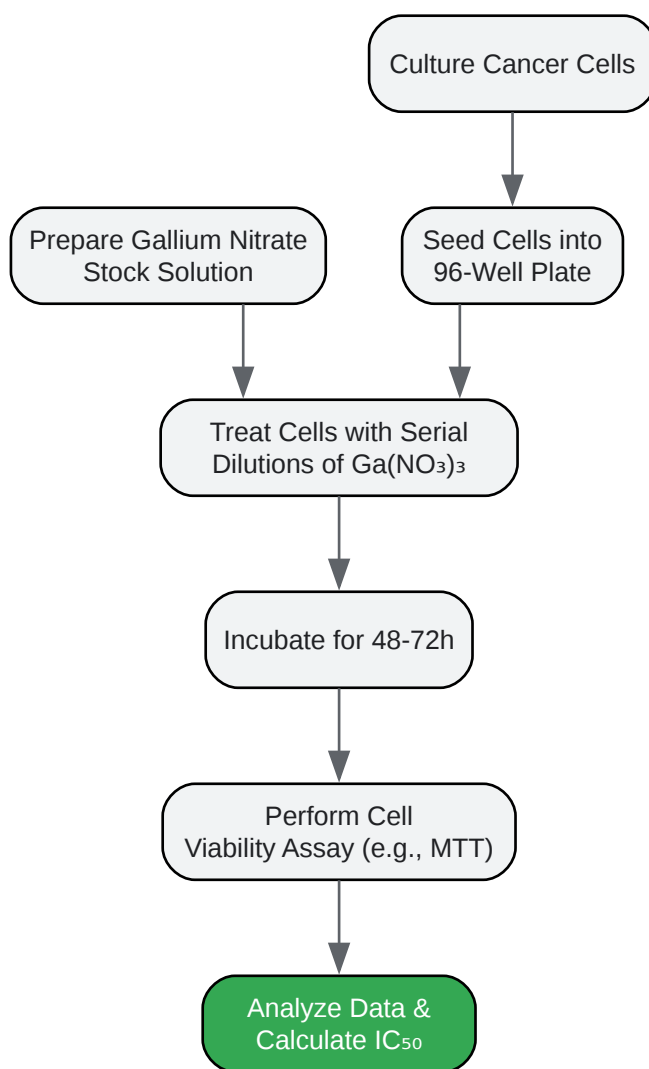
- **Semiconductors:** It serves as a high-purity precursor for the synthesis of Gallium Nitride (GaN) and Gallium Oxide (Ga_2O_3).^{[1][9]} GaN is a wide-bandgap semiconductor essential for manufacturing high-power electronics, blue LEDs, and laser diodes.^[1]
- **Catalysis:** It is used as a catalyst in various organic reactions and for preparing other gallium-based catalysts.^{[9][24][25]}

Section 4: Protocols and Practical Handling

Experimental Workflow: In Vitro Cytotoxicity Assay

This protocol outlines a general procedure for assessing the antineoplastic effect of **Gallium(III) nitrate hydrate** on a cancer cell line (e.g., a lymphoma cell line).

- **Preparation of Stock Solution:** Aseptically prepare a high-concentration stock solution (e.g., 10 mM) of **Gallium(III) nitrate hydrate** in sterile, nuclease-free water or an appropriate buffer. Filter-sterilize through a 0.22 μm filter.
- **Cell Culture:** Culture the target cancer cells in appropriate media (e.g., RPMI-1640 with 10% FBS) in a humidified incubator at 37°C and 5% CO₂.
- **Cell Seeding:** Seed the cells into a 96-well microplate at a predetermined density (e.g., 5,000-10,000 cells/well) and allow them to adhere overnight.
- **Treatment:** Prepare serial dilutions of the gallium nitrate stock solution in culture media. Remove the old media from the cells and add the media containing various concentrations of gallium nitrate (and a vehicle control).
- **Incubation:** Incubate the treated cells for a specified period (e.g., 48 or 72 hours).
- **Viability Assessment:** Assess cell viability using a standard method, such as the MTT or WST-1 assay, which measures metabolic activity. Read the absorbance on a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the untreated control. Plot the results to determine the IC₅₀ (the concentration that inhibits 50% of cell growth).



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Caption: Workflow for an in vitro cytotoxicity assay.

Clinical Administration and Monitoring

For the treatment of cancer-related hypercalcemia, the recommended schedule is a continuous intravenous infusion of 200 mg/m² per day for 5 consecutive days.[12]

- Hydration is Critical: Patients must be well-hydrated with intravenous saline before and during treatment to ensure adequate urine output and minimize the risk of kidney damage. [14]

- Renal Function Monitoring: Serum creatinine should be monitored frequently. The treatment must be discontinued if serum creatinine exceeds 2.5 mg/dL.[14]
- Avoid Nephrotoxic Drugs: Concurrent use of other drugs that are toxic to the kidneys (e.g., aminoglycosides, amphotericin B) should be avoided.[14]

Section 5: Safety, Handling, and Toxicology

Gallium(III) nitrate hydrate is a hazardous substance that requires careful handling.

Safety and Handling Summary

Hazard Class	Handling Precautions
Oxidizer	May intensify fire. Keep away from heat, sparks, and combustible materials.[26][27][28]
Irritant	Causes serious skin and eye irritation.[26][27][28]
Personal Protective Equipment (PPE)	Wear chemical safety goggles, protective gloves, and appropriate clothing.[26][28]
Engineering Controls	Use only in a chemical fume hood. Ensure adequate ventilation.[26]
Storage	Store in a tightly closed container in a cool, dry place away from incompatible substances (e.g., reducing agents, organic materials).[7][26]
Spill Cleanup	For minor spills, contain with dry sand or inert material (NEVER use combustible materials like sawdust) and place in a labeled container for disposal.[29]

Toxicological Profile

The primary dose-limiting toxicity of gallium nitrate is nephrotoxicity (kidney damage).[14][16] This is why adequate hydration and monitoring of renal function are paramount during clinical use.[12][14] Other potential adverse effects include:

- Hypocalcemia: The therapeutic effect can sometimes lead to abnormally low calcium levels. Calcium levels should be monitored, and treatment discontinued if hypocalcemia occurs.[14]
- Anemia: High doses used in cancer treatment have been associated with a decrease in red blood cells.[3]
- Other Side Effects: Less common side effects can include hypophosphatemia, decreased serum bicarbonate, and hypotension.[14]

Conclusion

Gallium(III) nitrate hydrate is a compound of significant interest, bridging the gap between materials science and advanced medicine. Its well-established role in managing hypercalcemia is founded on a clear mechanism of inhibiting bone resorption. Furthermore, its potential as an antineoplastic and antimicrobial agent, primarily through iron mimicry, continues to drive research and development. For scientists and researchers, a thorough understanding of its chemistry, biological interactions, and handling requirements is essential to safely unlock its full potential in both the laboratory and the clinic.

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